

Core Technology: Visible Light PhotoDisinfection

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Compound of Interest

Compound Name:	Lite Line
CAS No.:	151127-50-3
Cat. No.:	B1177162

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The Light Line PhotoDisinfection System™ is a platform technology engineered to prevent and treat infections in a variety of medical devices, including peritoneal dialysis catheters, central and urinary catheters, PICC lines, and endotracheal tubes.[2] The core of the system is its patented use of 405-nanometer visible light, a natural disinfectant, delivered via a proprietary fiber optic cable to irradiate and disinfect both the internal and external surfaces of catheters.[1] [3] This method is safe for human tissue and catheter materials, unlike UV light.[1]

The system consists of three primary components:

- A reusable laser light engine
- A transfer cable
- A disinfecting fiber optic cable[3]

This technology has demonstrated a kill rate exceeding 99.99% for drug-resistant gram-positive and gram-negative bacteria, as well as fungi.[1]

Quantitative Data Summary

The following tables summarize the key quantitative specifications and performance data for the Light Line PhotoDisinfection System™.

Table 1: System Specifications

Parameter	Value/Specification	Source
Light Wavelength	405 nm (Visible Light)	[3]
System Components	Reusable laser light engine, transfer cable, disinfecting fiber	[3]

| Compatibility | Standard catheters, endotracheal tubes [[3] |

Table 2: Efficacy Data

Parameter	Value/Specification	Source
Antimicrobial Kill Rate	> 99.99%	[1]
Target Pathogens	Drug-resistant bacteria (e.g., E. coli, S. aureus), yeast, fungi	[1][3]

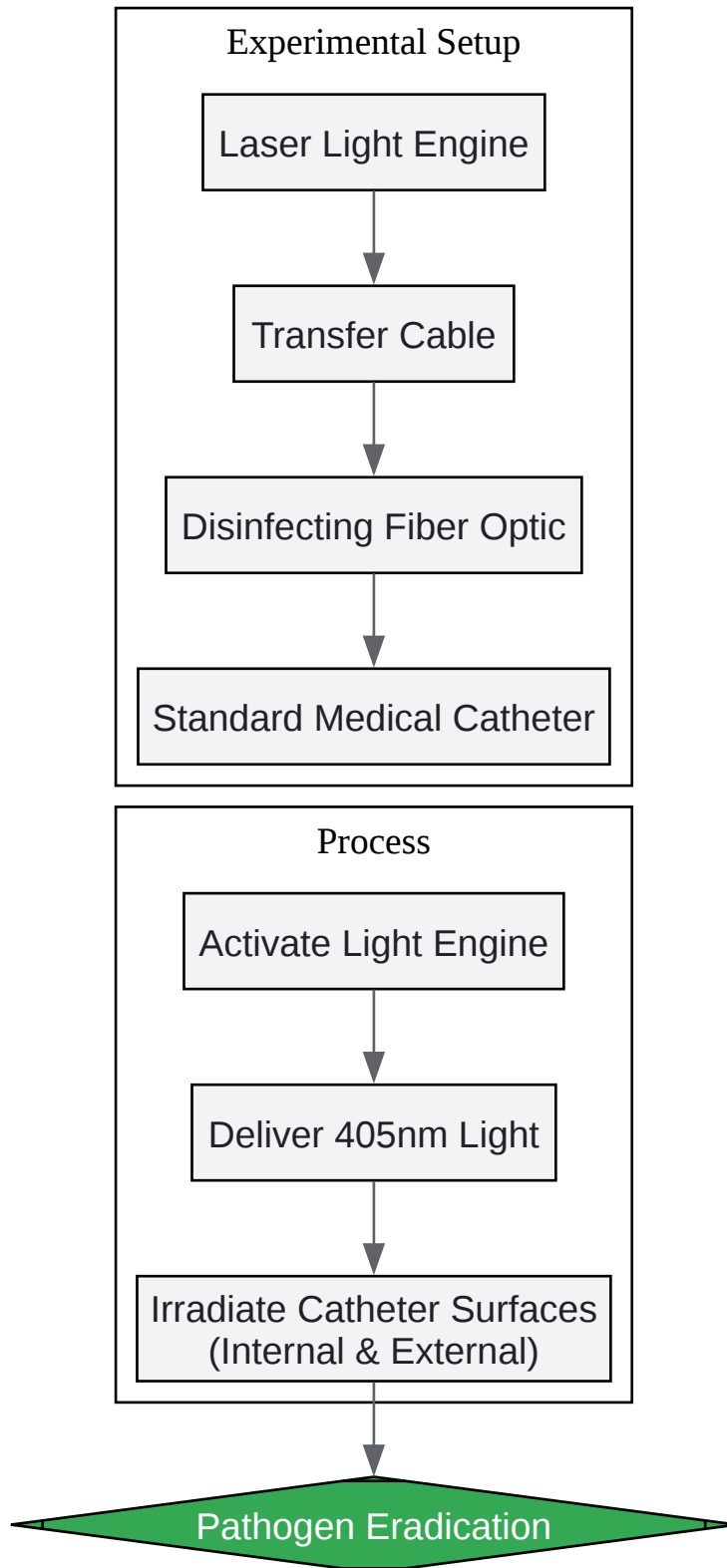
| Primary Application | Prevention and treatment of Catheter-Associated Infections (CAIs) [[1] |

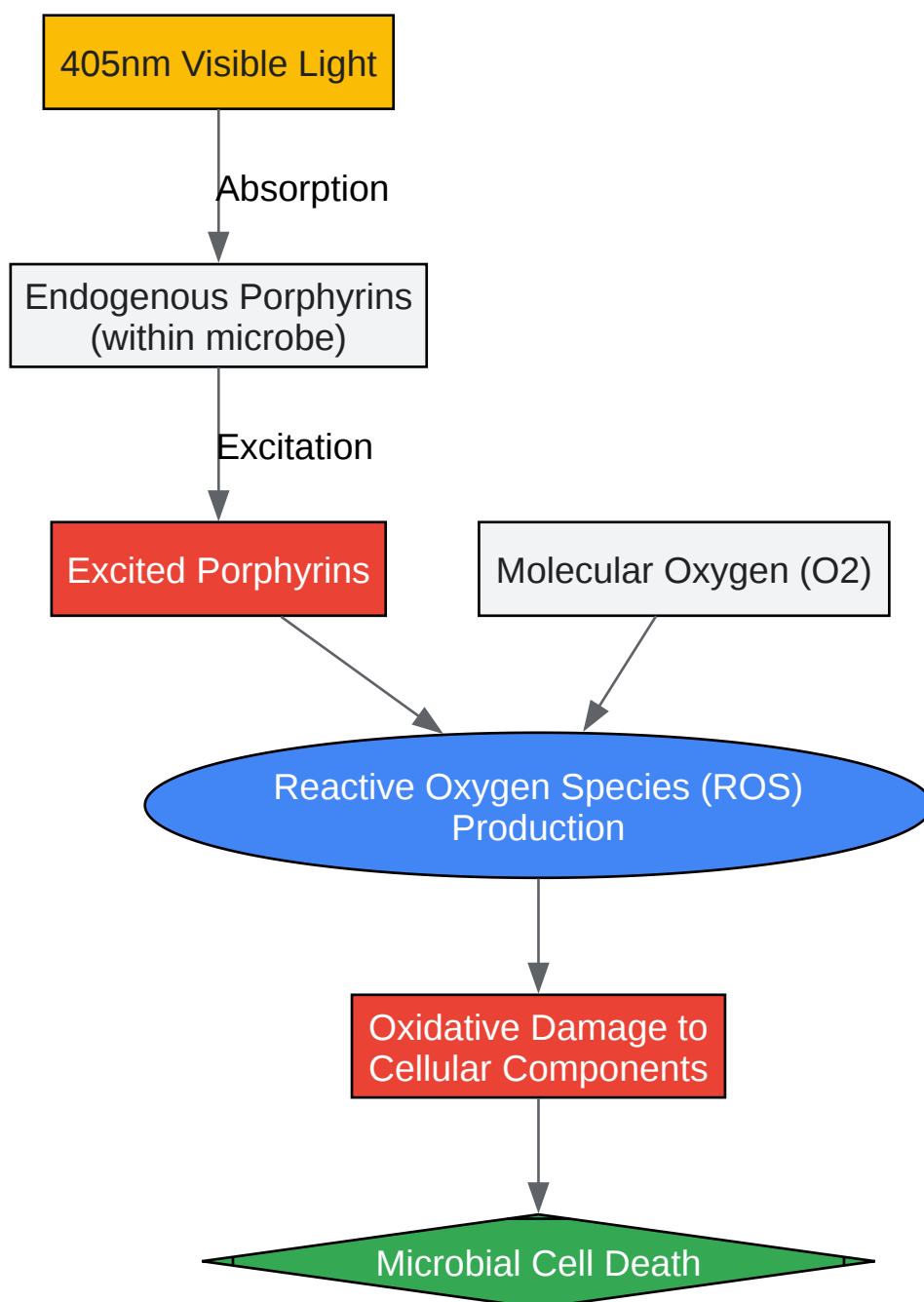
Experimental Protocols & Methodology

While detailed, step-by-step protocols are proprietary, the general methodology for utilizing the Light Line system can be described as follows.

General Experimental Workflow:

The workflow involves the insertion of the system's disinfecting fiber optic cable into a standard, translucent medical catheter. The fiber is connected via the transfer cable to the laser light engine, which generates the 405 nm visible light.





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References

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